

In-Depth Technical Guide: Synthesis of Trirhenium Nonabromide (Re_3Br_9)

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Compound of Interest

Compound Name: *Rhenium bromide (ReBr_3)*

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This technical guide provides a comprehensive overview of the synthesis of trirhenium nonabromide (Re_3Br_9), a key inorganic cluster compound. The document details established experimental protocols, presents quantitative data for the compound, and includes a visual representation of the synthetic workflow.

Introduction

Trirhenium nonabromide (Re_3Br_9) is a black, lustrous crystalline solid that holds significance as an early example of a metal cluster compound featuring metal-metal bonds.^[1] It is isostructural with its more commonly cited analogue, trirhenium nonachloride (Re_3Cl_9). The Re_3Br_9 cluster consists of a triangle of rhenium atoms, with each pair of rhenium atoms bridged by a bromine atom. This core structure is of considerable interest in inorganic chemistry and serves as a precursor for the synthesis of other novel rhenium complexes.^{[1][2]} The compound is sparingly soluble in ether and acetone and reacts with water and methanol.^[3]

Synthetic Methodologies

Several methods have been established for the synthesis of trirhenium nonabromide. The most common and reliable approaches are detailed below.

Direct Synthesis from Rhenium Metal and Bromine Gas

This method involves the direct reaction of elemental rhenium with bromine gas at elevated temperatures.

Experimental Protocol:

A detailed procedure for this synthesis is outlined in Inorganic Syntheses. The fundamental steps are as follows:

- Rhenium metal powder is placed in a quartz reaction tube.
- A stream of dry nitrogen gas is passed through the tube to create an inert atmosphere.
- The reaction tube is heated to 500 °C.
- A controlled flow of bromine gas, carried by the nitrogen stream, is introduced into the reaction tube.
- The reaction is allowed to proceed to completion, during which trirhenium nonabromide is formed as a crystalline solid.
- It is crucial to exclude oxygen from the reaction atmosphere to prevent the formation of rhenium(III) oxybromide.^[3]

Thermal Decomposition of Rhenium(V) Bromide

An alternative route to trirhenium nonabromide is the thermal decomposition of rhenium(V) bromide (ReBr_5).

Experimental Protocol:

- Rhenium(V) bromide is placed in a suitable apparatus for thermal decomposition under an inert atmosphere or vacuum.
- The apparatus is heated to a temperature sufficient to induce decomposition of the ReBr_5 .
- The volatile byproducts are removed, leaving behind the solid trirhenium nonabromide.

Multi-Step Synthesis via Potassium Hexabromorhenate(IV)

A less direct but effective method involves the use of a potassium hexabromorhenate(IV) precursor.

Experimental Protocol:

- An aqueous solution of potassium hexabromorhenate(IV) (K_2ReBr_6) is treated with a solution of silver nitrate (AgNO_3).
- This reaction precipitates silver hexabromorhenate(IV) (Ag_2ReBr_6), which is then isolated.
- The dried silver hexabromorhenate(IV) is heated to 600 °C in an inert atmosphere.[\[3\]](#)
- This high-temperature treatment results in the formation of trirhenium nonabromide, along with silver bromide and bromine gas as byproducts.[\[3\]](#)

Quantitative Data

The following table summarizes key quantitative data for trirhenium nonabromide.

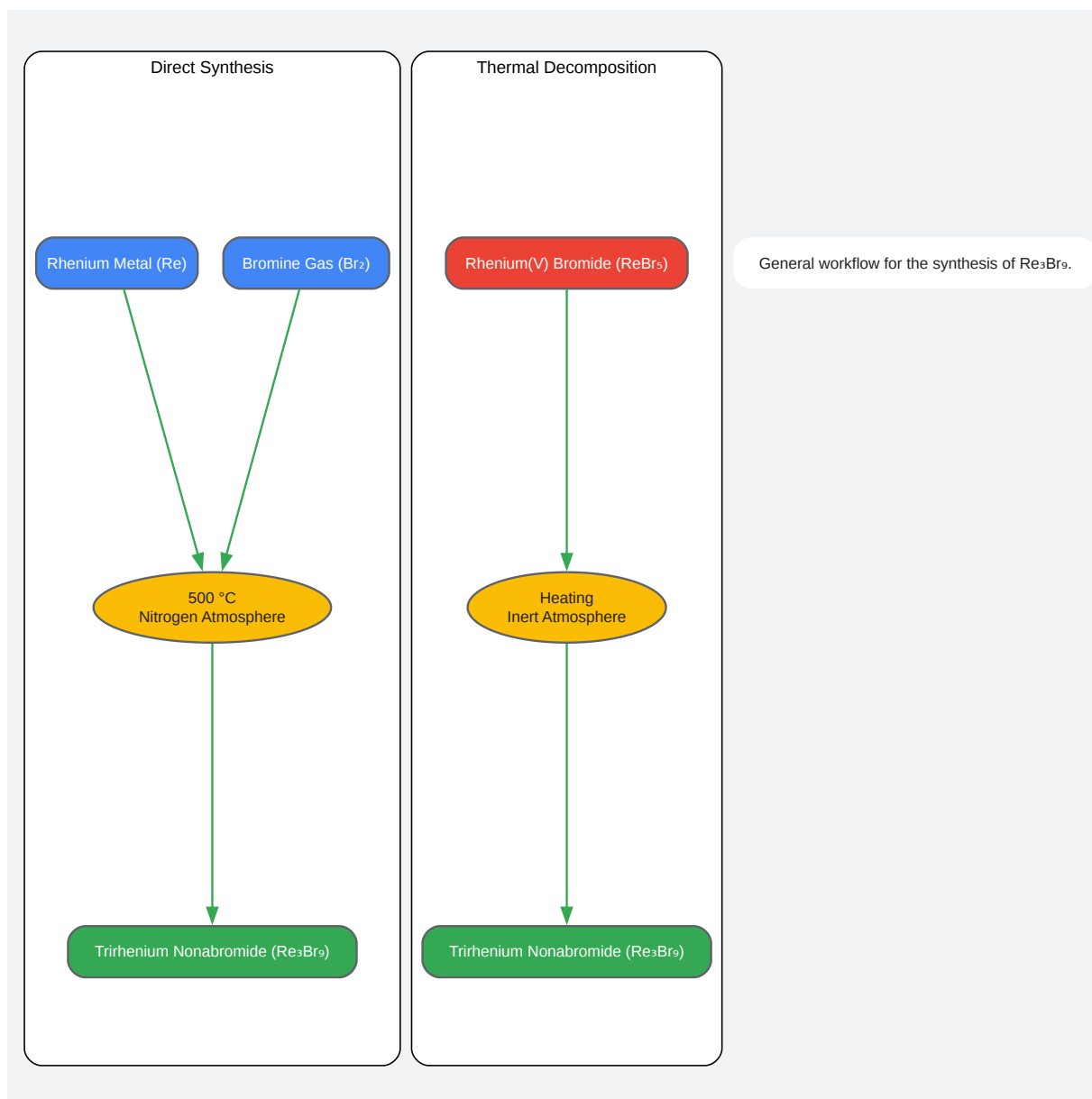
Property	Value	Reference
Chemical Formula	Re_3Br_9	[3]
Molar Mass	1276.59 g/mol	
Appearance	Black lustrous crystalline solid	[3]
Melting Point	Sublimes at 500 °C	[3]
Heat of Sublimation	47.6 ± 2 kcal/mol	[4] [5]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-164.4 kJ/mol	[3]

Characterization

The structure and properties of trirhenium nonabromide have been characterized by various methods. The vapor phase has been confirmed to consist of Re_3Br_9 molecules.^{[4][5]} Its electronic structure and photoelectron spectra have been studied in detail, providing insights into the metal-metal bonding within the Re_3 cluster.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the primary synthesis methods of trirhenium nonabromide.



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General workflow for the synthesis of Re_3Br_9 .

Safety Considerations

Rhenium compounds, particularly the halides, should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn at all times. The high temperatures and reactive nature of bromine gas in the direct synthesis method require special precautions and a robust experimental setup.

Conclusion

The synthesis of trirhenium nonabromide can be achieved through several reliable methods, with direct synthesis and thermal decomposition being the most common. The choice of method may depend on the availability of starting materials and the desired scale of the reaction. The unique structural and electronic properties of Re_3Br_9 make it a valuable compound for further research in inorganic and materials chemistry.

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References

- 1. sites.lsa.umich.edu [sites.lsa.umich.edu]
- 2. researchgate.net [researchgate.net]
- 3. Rhenium(III) bromide - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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